

GC-MS analysis and quantification of alpha-santalene

Author: Smolecule Technical Support Team. **Date:** February 2026

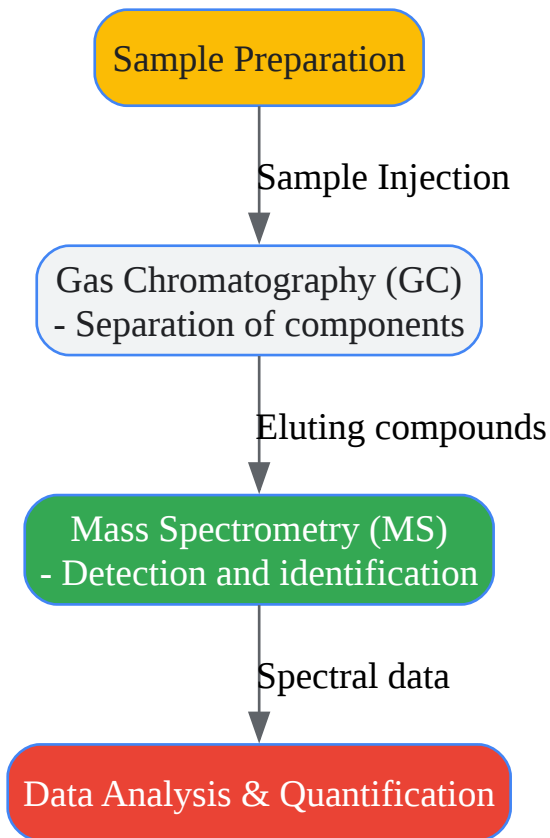
Compound Focus: (+)-alpha-Santalene

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Experimental Workflow for Alpha-Santalene Analysis

The general process for analyzing alpha-santalene content in a sample, as derived from the literature, involves the following stages. Note that specific parameters like column type and temperature program are not uniformly detailed across all studies.



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Key Analytical Parameters and Findings

The tables below summarize instrumental conditions and quantitative findings from recent studies.

Table 1: Instrumental Conditions for GC-MS from Research Studies

Parameter	Description / Value	Context / Reference
Analytical Technique	Gas Chromatography-Mass Spectrometry (GC-MS)	Common method for essential oil analysis [1].
Column Type	Not explicitly specified in searched results	Information missing from available sources.

Parameter	Description / Value	Context / Reference
Temperature Program	Not explicitly specified in searched results	Information missing from available sources.
Carrier Gas	Not explicitly specified in searched results	Information missing from available sources.
Ionization Mode	Electron Ionization (EI)	Commonly used for terpene analysis [2].

Table 2: Quantitative Data on Alpha-Santalene and Related Compounds

| Sample / Context | Alpha-Santalene Content | Key Findings | Source | | :--- | :--- | :--- | :--- | | **ISO 3518:2002 Standard** | Not specified for alpha-santalene | Mandates **41-55% Z- α -santalol** and **16-24% Z- β -santalol** in *Santalum album* oil [1] [3]. | | **Commercial Oil Analysis** | Not directly quantified | 5 of 6 commercial "sandalwood" oils failed the ISO standard; some were adulterated with synthetic substitutes [1]. | | **Heterologous Production** | Up to **1.3 g/L** of total santalols (including Z- α -santalol) achieved in engineered yeast [4]. | | **Engineered Yeast Strain** | Not specified for alpha-santalene | Final product contained **43.4% Z- α -santalol** and **22% Z- β -santalol**, matching ISO standard [3]. |

Methodology and Researcher Notes

- **Quality Standard Reference:** The **ISO 3518:2002** standard is the critical benchmark for authentic *Santalum album* (sandalwood) oil [1]. Your guide should compare tested samples against these required levels of Z- α -santalol and Z- β -santalol.
- **Focus on Adulteration:** A primary application of GC-MS in this field is detecting adulterated products. Be aware of synthetic substitutes (e.g., Javanol, Polysantol) and oils from other species (e.g., *Amyris balsamifera*) that mimic sandalwood oil [1].
- **Quantification Approach:** While not explicitly described in the search results, quantification typically involves calibrating the GC-MS with authentic alpha-santalene or alpha-santalol standards to create a calibration curve, then comparing the peak areas of the samples to this curve for concentration determination.

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References

1. A Comparison of the Composition of Selected Commercial ... [pmc.ncbi.nlm.nih.gov]
2. Showing metabocard for alpha-Santalene (HMDB0034939) [hmdb.ca]
3. Rationally engineering santalene synthase to readjust the ... [nature.com]
4. Advances in biotechnological production of santalenes and ... [pmc.ncbi.nlm.nih.gov]

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